stability and storage of (3,4-Difluorophenyl)hydrazine hydrochloride

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Compound of Interest		
Compound Name:	(3,4-Difluorophenyl)hydrazine	
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An In-depth Technical Guide to the Stability and Storage of **(3,4-Difluorophenyl)hydrazine** Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

(3,4-Difluorophenyl)hydrazine hydrochloride is a crucial reagent and intermediate in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules.[1] Understanding its stability profile is critical for ensuring the integrity of research and the quality of manufactured products. This guide provides a comprehensive overview of the known stability characteristics, recommended storage conditions, and potential degradation pathways of **(3,4-Difluorophenyl)hydrazine** hydrochloride. It also outlines detailed experimental protocols for conducting forced degradation studies to establish a comprehensive stability-indicating profile.

Physicochemical Properties

A summary of the key physicochemical properties of **(3,4-Difluorophenyl)hydrazine** hydrochloride is presented in Table 1. These properties are fundamental to its handling and storage.

Table 1: Physicochemical Properties of **(3,4-Difluorophenyl)hydrazine** Hydrochloride

Property	Value	Reference(s)
CAS Number	875664-54-3	N/A
Molecular Formula	$C_6H_7ClF_2N_2$	N/A
Molecular Weight	180.58 g/mol	N/A
Appearance	White to yellow to brown to gray powder or crystals	[2]
Melting Point	~230°C	[3]
Solubility	Soluble in water	[4]

Stability and Recommended Storage

Based on available safety data sheets and information for analogous compounds, **(3,4-Difluorophenyl)hydrazine** hydrochloride is considered stable under recommended storage conditions. However, like many hydrazine derivatives, it is susceptible to degradation upon exposure to adverse conditions. Phenylhydrazine compounds are known to be sensitive to light, air, and moisture.[4][5]

Recommended Storage Conditions

To ensure maximum shelf life and prevent degradation, the following storage conditions are recommended.

Table 2: Recommended Storage and Handling Conditions

| Parameter	Recommendation	Rationale and Reference(s)
Temperature	Room temperature (20-25°C) or Refrigerated (2-8°C)	Storing at room temperature in a sealed, dry container is commonly advised.[2][3] Refrigeration can further slow potential degradation.[6]
Atmosphere	Sealed under an inert atmosphere (e.g., Argon, Nitrogen)	Phenylhydrazines can be sensitive to air (oxidation).[4] An inert atmosphere minimizes oxidative degradation.
Light	Store in an amber or opaque container in the dark	Phenylhydrazines are known to be light-sensitive.[4][5]
Moisture	Store in a tightly sealed container in a dry environment (desiccator recommended)	The compound is a hydrochloride salt and may be hygroscopic.[7] Hydrazine derivatives can undergo hydrolysis.
Container	Tightly sealed, non-reactive glass or compatible plastic container	Prevents exposure to air and moisture.

Incompatible Materials

Contact with the following materials should be avoided to prevent vigorous reactions and degradation:

- Strong Oxidizing Agents: Can cause violent reactions with hydrazine derivatives.[6][8]

- Strong Acids and Bases: Can catalyze degradation.[6][8]

- Metals: Certain metals can catalyze the decomposition of hydrazines.[8]

Potential Degradation Pathways

While specific degradation pathways for **(3,4-Difluorophenyl)hydrazine** hydrochloride have not been extensively published, logical pathways can be inferred based on the chemistry of phenylhydrazines and general principles of drug degradation. Forced degradation studies are essential to confirm these pathways.

The primary mechanisms of degradation are expected to be oxidation, photolysis, and potentially hydrolysis under extreme pH conditions.

Potential Degradation Pathways
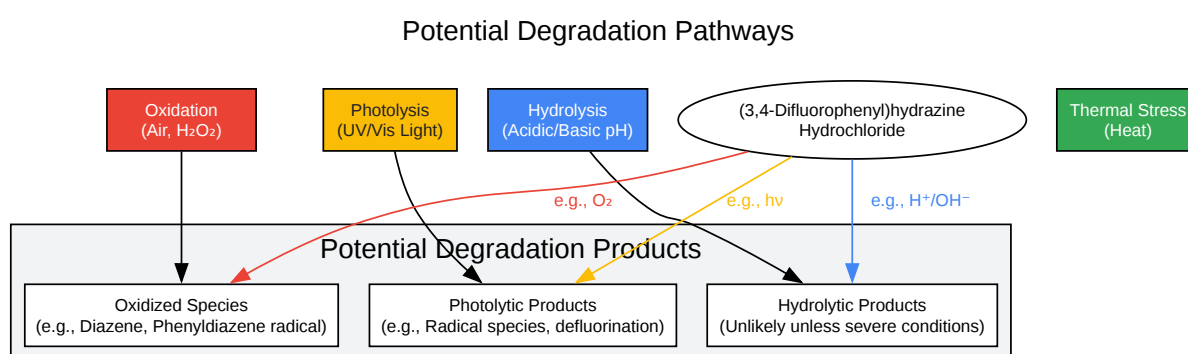
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Caption: Predicted degradation pathways for **(3,4-Difluorophenyl)hydrazine** hydrochloride.

Experimental Protocols for Stability Assessment

To definitively determine the stability of **(3,4-Difluorophenyl)hydrazine** hydrochloride, a series of forced degradation studies should be conducted as outlined by ICH guidelines.[7][9] These studies will help identify degradation products and develop a stability-indicating analytical method.

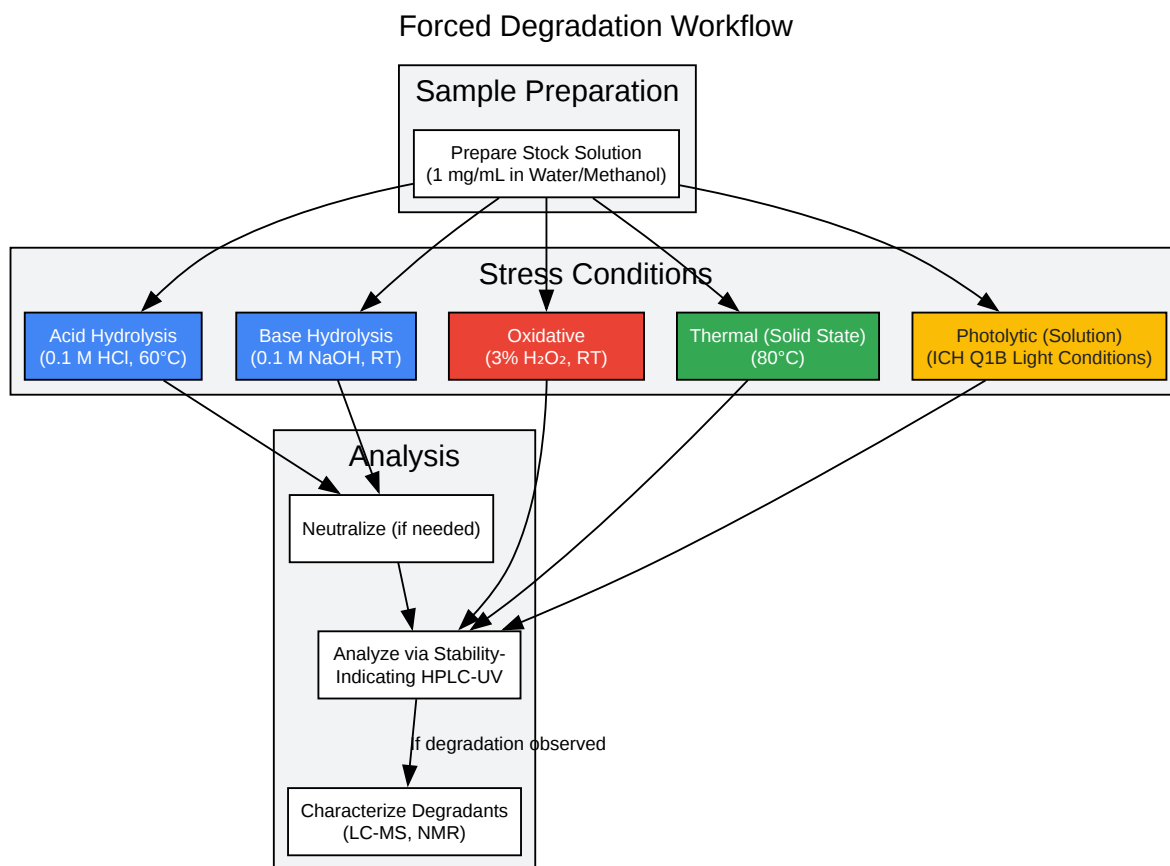# Stability-Indicating Analytical Method

A reverse-phase high-performance liquid chromatography (RP-HPLC) method is the standard approach for stability testing.[2][10]

Table 3: Proposed HPLC Method Parameters

Parameter	Recommended Condition
Column	C18 (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Time-based gradient from 5% to 95% Mobile Phase B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at an appropriate wavelength (e.g., 254 nm)
Injection Volume	10 µL

Forced Degradation Experimental Protocols

The following protocols are designed to stress the compound and induce degradation. A concentration of approximately 1 mg/mL of **(3,4-Difluorophenyl)hydrazine** hydrochloride in a suitable solvent (e.g., water or methanol:water) is recommended.

Forced Degradation Workflow

Sample Preparation

Prepare Stock Solution
(1 mg/mL in Water/Methanol)

Stress Conditions

Acid Hydrolysis
(0.1 M HCl, 60°C)

Base Hydrolysis
(0.1 M NaOH, RT)

Oxidative
(3% H_2O_2, RT)

Thermal (Solid State)
(80°C)

Photolytic (Solution)
(ICH Q1B Light Conditions)

Analysis

Neutralize (if needed)

Analyze via Stability-
Indicating HPLC-UV

If degradation observed

Characterize Degradants
(LC-MS, NMR)

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Caption: General workflow for conducting forced degradation studies.

5.2.1 Acidic Hydrolysis

- To 1 mL of the stock solution, add 1 mL of 0.2 M HCl to achieve a final concentration of 0.1 M HCl.

- Incubate the solution at 60°C.

- Withdraw aliquots at specified time points (e.g., 2, 4, 8, 24 hours).

- Neutralize the aliquots with an equivalent amount of 0.1 M NaOH before HPLC analysis.

- Analyze alongside a control sample (drug in solvent) kept at the same temperature.

5.2.2 Basic Hydrolysis

- To 1 mL of the stock solution, add 1 mL of 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH.

- Maintain the solution at room temperature, as hydrazines can be more labile in basic conditions.

- Withdraw aliquots at specified time points (e.g., 30 mins, 1, 2, 4 hours).

- Neutralize the aliquots with an equivalent amount of 0.1 M HCl before HPLC analysis.

- Analyze alongside a control sample.

5.2.3 Oxidative Degradation

- To 1 mL of the stock solution, add 1 mL of 6% hydrogen peroxide (H_2O_2) to achieve a final concentration of 3% H_2O_2.

- Keep the solution at room temperature and protected from light.

- Withdraw aliquots at specified time points (e.g., 2, 4, 8, 24 hours).

- Analyze directly by HPLC.

- Analyze alongside a control sample.

5.2.4 Thermal Degradation

- Place a known quantity of the solid compound in a vial.

- Expose the solid to dry heat at 80°C in a calibrated oven.

- At specified time points (e.g., 1, 3, 7 days), remove a sample, dissolve it in the solvent to the target concentration, and analyze by HPLC.

- Compare the results to an unstressed solid sample.

5.2.5 Photolytic Degradation

- Expose the stock solution in a photochemically transparent container (e.g., quartz) to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).

- A parallel sample should be wrapped in aluminum foil to serve as a dark control.

- Analyze the samples after the exposure period.

Characterization of Degradation Products

If significant degradation is observed (typically 5-20% loss of the parent compound), the next step is to identify the structure of the degradation products. This is crucial for understanding the degradation pathway and assessing the safety of the compound over time.

- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique is used to determine the molecular weight of the degradation products, providing initial clues to their structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: For definitive structural elucidation, degradation products can be isolated (e.g., by preparative HPLC) and analyzed by NMR (^{1}H, ^{13}C, ^{19}F).

Conclusion

(3,4-Difluorophenyl)hydrazine hydrochloride is a stable compound when stored under appropriate conditions—namely, in a cool, dry, dark environment, sealed from air and moisture. Its primary stability liabilities are likely oxidation and photodecomposition. The experimental protocols provided in this guide offer a robust framework for performing forced degradation studies. These studies are essential for developing a validated stability-indicating method, elucidating degradation pathways, and ensuring the long-term quality and reliability of this important chemical intermediate.

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